

Application Notes and Protocols for Lac Dye in Leather Dyeing Processes

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Compound of Interest

Compound Name: Lac Dye

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the utilization of **lac dye**, a natural colorant, in the dyeing of leather. The information is curated for professionals in research and development, offering insights into the eco-friendly application of this dye and its effects on leather properties.

Lac dye, derived from the insect *Kerria lacca*, is a promising alternative to synthetic dyes in the leather industry, addressing the growing demand for sustainable and non-toxic processing methods.^{[1][2][3]} This document outlines the extraction of the dye, various mordanting techniques, and optimized dyeing parameters to achieve a range of colors with good fastness properties.

I. Quantitative Data Summary

The following tables summarize the key quantitative data from various studies on the application of **lac dye** to leather.

Table 1: Optimized **Lac Dyeing** Process Parameters

Parameter	Optimized Value	Source
Dye Extraction Temperature	90°C	[1] [2] [3]
Dye Concentration	4% (optimum extraction)	[1] [2] [3]
Dyeing pH	4.5	[1]
Dyeing Temperature	60°C - 100°C	[4]
Dyeing Time	80 - 100 minutes	[1] [2] [3] [5]
Dye Exhaustion Time	80 minutes	[1] [2]

Table 2: Colorimetric Data (Lab*) and Color Strength (K/S) of Lac-Dyed Split Leather with Various Mordants

Mordant Type	L	a	b	c	h*	K/S
No Mordant	60.12	4.96	9.89	11.05	61.62	1.2145
Ferrous Sulfate	47.18	4.16	9.00	9.91	65.16	1.1589
Aluminum Sulfate	54.78	5.76	9.87	11.43	59.71	1.1589
Magnesium Sulfate	50.55	4.02	5.93	10.15	61.62	0.8596

Source:[\[1\]](#)

Table 3: Fastness Properties of Lac-Dyed Split Leather

Fastness Test	No Mordant	Ferrous Sulfate	Aluminum Sulfate	Magnesium Sulfate
Rubbing Fastness (Dry)				
Staining	4/5	5	4/5	4/5
Color Change	4/5	4/5	4/5	4/5
Rubbing Fastness (Wet)				
Staining	4	4/5	4	4
Color Change	4	4/5	4	4
Washing Fastness				
Staining	4	4/5	4	4
Color Change	4/5	4/5	4/5	4/5

Source:[1]

Table 4: Physical-Mechanical Properties of Lac-Dyed Leather

Property	Un-dyed Leather	Dyed with Lac (No Mordant)	Dyed with Lac (with Mordant)
Tensile Strength (N/mm ²)	19.5	20.1	20.3
Elongation at Break (%)	48.5	50.2	51.5
Tear Strength (N/mm)	40.1	42.3	43.1

Source:[1]

II. Experimental Protocols

The following are detailed methodologies for the key experiments in the application of **lac dye** for leather dyeing.

Protocol 1: Extraction of Lac Dye from Sticklac

Objective: To extract the water-soluble **lac dye** from raw sticklac.

Materials:

- Sticklac
- Distilled water
- Beakers
- Stirring rod
- Filter paper
- Heating mantle or water bath
- Mortar and pestle

Procedure:

- Remove extraneous materials such as twigs from the sticklac by hand.
- Crush the cleaned sticklac into a coarse powder using a mortar and pestle.
- Take 100g of the crushed lac powder in a 1000 mL beaker.
- Add 700 mL of distilled water at room temperature.
- Stir the mixture thoroughly for 2-3 hours and then let it stand overnight.
- Filter the mixture through filter paper to separate the dye solution from the lac resin.

- Wash the residue with distilled water until the water runs clear to ensure complete extraction of the water-soluble dye.
- For optimal extraction, the process can be carried out at an elevated temperature of 90°C.[1][2][3]
- The resulting reddish solution is the **lac dye** extract. Store it in a cool and dark place for further use.

Protocol 2: Leather Preparation for Dyeing

Objective: To prepare the leather substrate for uniform dye uptake.

Materials:

- Wet blue or vegetable-tanned leather
- Standard leather processing chemicals for washing and neutralization.

Procedure:

- The leather used for dyeing is typically goat wet blue or split leather.[1][4]
- Wash the leather thoroughly to remove any surface impurities.
- Neutralize the leather to a pH suitable for dyeing, typically in the range of 6.0-6.5, to reduce the ionic fixation of the dye and allow for better penetration.[6]
- The leather is now ready for the mordanting and dyeing processes.

Protocol 3: Mordanting and Dyeing of Leather

Objective: To apply the **lac dye** to the prepared leather using different mordanting techniques to achieve desired shades and fastness.

Materials:

- Prepared leather samples

- **Lac dye** extract
- Mordants: Ferrous sulfate (FeSO_4), Aluminum sulfate ($\text{Al}_2(\text{SO}_4)_3$), Copper sulfate (CuSO_4), Potassium aluminum sulfate (alum), Acetic acid, Formic acid.[1][4][7]
- Laboratory dyeing drum or beaker with a stirrer
- Water bath for temperature control
- pH meter

A. Pre-mordanting Technique

- Prepare a mordant solution (e.g., 2.5% alum on the weight of the leather).[8]
- Treat the leather with the mordant solution in a dyeing drum at a specified temperature (e.g., 60°C) for a defined period (e.g., 50 minutes).[8]
- After mordanting, remove the leather and rinse it.
- Prepare the dyebath with the **lac dye** extract.
- Introduce the mordanted leather into the dyebath and carry out the dyeing process at the optimized temperature and time.

B. Meta-mordanting Technique

- Prepare the dyebath with the **lac dye** extract.
- Introduce the prepared leather into the dyebath.
- Simultaneously add the mordant (e.g., 1.5% of copper sulfate, ferrous sulfate, or alum) to the dyebath.[9]
- Continue the dyeing process at the optimized temperature (e.g., 45-50°C) and time (e.g., 60-90 minutes).[7]

C. Post-mordanting Technique

- Prepare the dyebath with the **lac dye** extract.
- Dye the prepared leather at a high temperature (e.g., 100°C) for a specified duration.[\[4\]](#)
- After the initial dyeing, add the mordant solution (e.g., 0.1 M acetic acid, formic acid, or alum) to the dyebath in a 1:3 v/v ratio with the dye solution.[\[4\]](#)
- Continue the treatment for an additional 30-50 minutes.[\[4\]](#)

Protocol 4: Post-Dyeing Treatment

Objective: To fix the dye, improve the feel, and finish the dyed leather.

Materials:

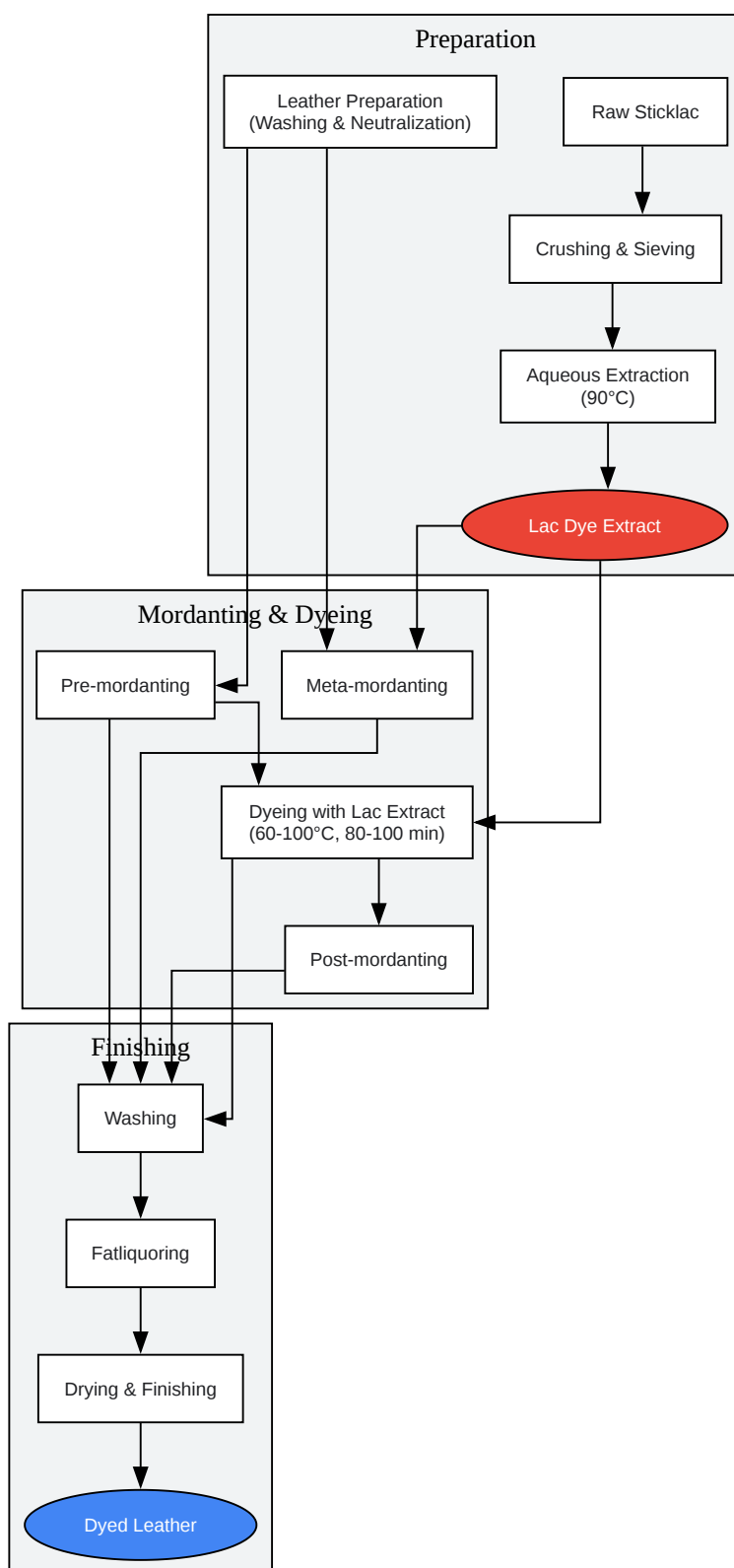
- Dyed leather
- Water
- Fatliquoring agents

Procedure:

- After the dyeing process is complete, wash the dyed leather thoroughly with water to remove any unfixed dye from the surface.
- Perform fatliquoring to impart softness and flexibility to the leather. This is a standard procedure in leather manufacturing.
- The leather is then dried and finished as per conventional methods.

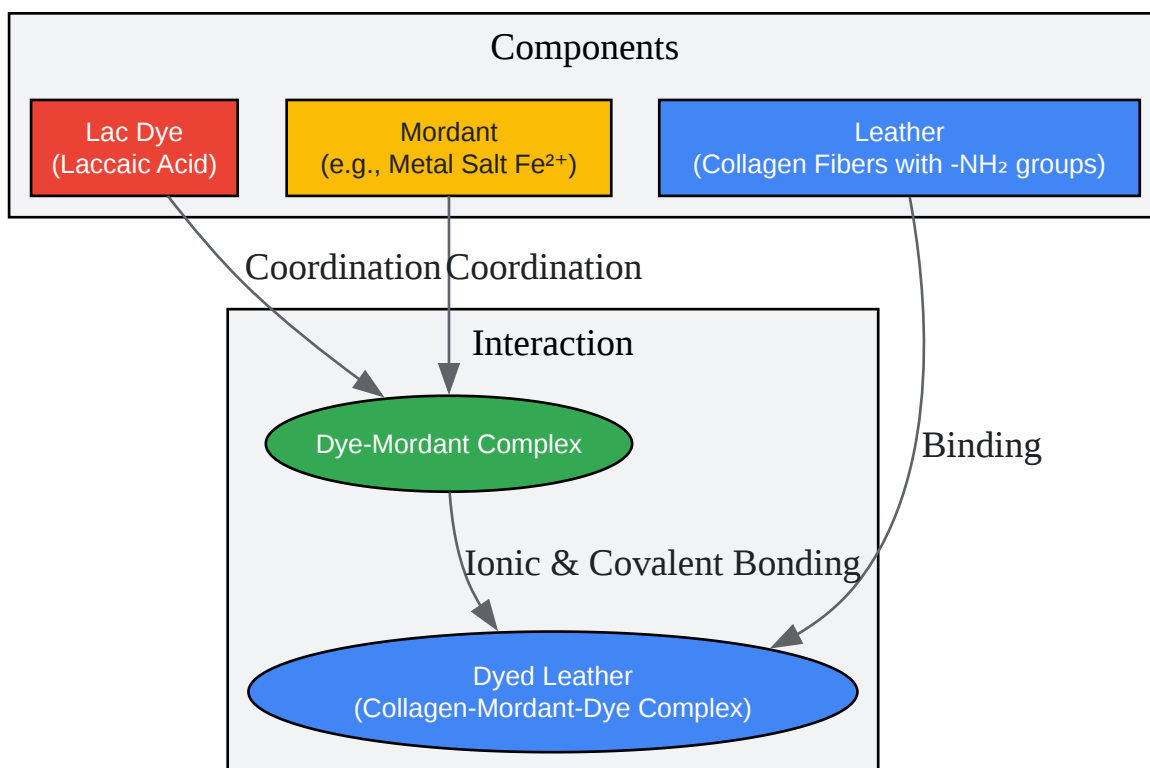
III. Visualizations

The following diagrams illustrate the key processes and interactions in the **lac dyeing** of leather.



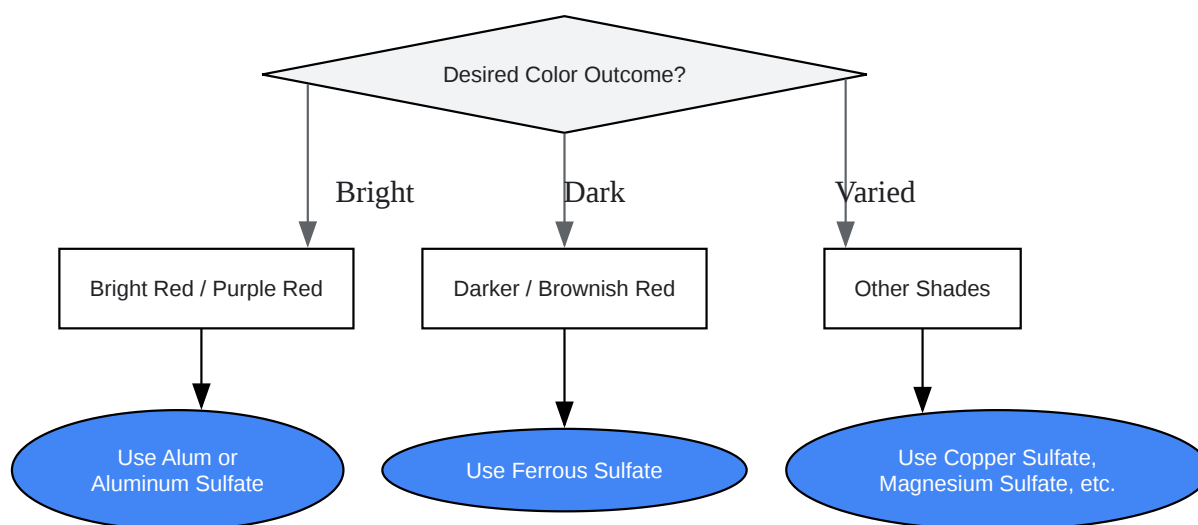
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Caption: Experimental workflow for **lac dyeing** of leather.



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Caption: Chemical interaction in **lac dyeing** of leather.



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Caption: Mordant selection guide for desired color.

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